

An In-depth Technical Guide to the Physical Properties of (Z)-4-Nonene

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Compound of Interest

Compound Name: *cis-4-Nonene*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of (Z)-4-Nonene, also known as **cis-4-Nonene**. The information is curated for professionals in research and development who require precise data for experimental design, process modeling, and substance characterization. This document includes a detailed summary of quantitative data, standardized experimental protocols for property determination, and a logical diagram illustrating the interplay of factors influencing these properties.

Core Physical Properties of (Z)-4-Nonene

(Z)-4-Nonene is an unsaturated hydrocarbon with the molecular formula C_9H_{18} .^[1] As an alkene, its physical characteristics are largely dictated by its molecular weight and the geometry of its cis-double bond. The following table summarizes its key physical properties.

Physical Property	Value	Units
Molecular Formula	C ₉ H ₁₈	-
Molecular Weight	126.24	g/mol
Boiling Point	143	°C
Density	0.729 - 0.73	g/mL or g/cm ³
Refractive Index	1.419 - 1.426	-
Flash Point	27.2 - 30	°C
Vapor Pressure	6.06	mmHg at 25°C
Solubility in Water	Insoluble	-
Solubility in Organic Solvents	Soluble	-
Melting Point	Not available	-

Note: The melting point for many simple alkenes is not well-documented as they tend to have very low melting points.

Experimental Protocols for Physical Property Determination

The following are detailed methodologies for the experimental determination of the key physical properties of liquid alkenes like (Z)-4-Nonene. These protocols are based on standard laboratory practices.

Determination of Boiling Point (Capillary Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.^{[2][3]}

- Apparatus: Thiele tube or a beaker with a high-boiling point liquid (e.g., paraffin oil), thermometer, a small test tube (fusion tube), and a capillary tube sealed at one end.^{[2][4]}
- Procedure:

- A small amount of (Z)-4-Nonene is placed in the fusion tube.
- The capillary tube is placed inside the fusion tube with its open end submerged in the liquid.
- The fusion tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is immersed in the oil bath within the Thiele tube.
- The oil bath is heated gently. As the temperature rises, air trapped in the capillary tube will escape, forming a stream of bubbles.[4][5]
- The heat is removed once a steady stream of bubbles is observed.
- The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube.[2]

Determination of Density (Pycnometer or Volumetric Method)

Density is the mass per unit volume of a substance.[6]

- Apparatus: A pycnometer (density bottle) or a graduated cylinder and an electronic balance. [6][7]
- Procedure:
 - The mass of a clean, dry measuring cylinder is recorded.[8]
 - A known volume of (Z)-4-Nonene (e.g., 20 cm³) is added to the measuring cylinder.[8]
 - The mass of the measuring cylinder containing the liquid is recorded.
 - The mass of the liquid is determined by subtracting the mass of the empty cylinder from the mass of the filled cylinder.

- The density is calculated by dividing the mass of the liquid by its volume.[6][8] For higher accuracy, a pycnometer is used, which is a flask with a precisely known volume.[7]

Determination of Refractive Index (Refractometer Method)

The refractive index is a measure of how much the path of light is bent, or refracted, when entering a material.

- Apparatus: An Abbe refractometer is commonly used for this measurement.
- Procedure:
 - The refractometer is calibrated using a standard sample with a known refractive index.
 - A few drops of (Z)-4-Nonene are placed on the prism of the refractometer.
 - The prism is closed, and the light source is positioned.
 - While looking through the eyepiece, the adjustment knob is turned until the boundary line between the light and dark regions is sharp and centered on the crosshairs.
 - The refractive index is read from the instrument's scale.

Determination of Solubility

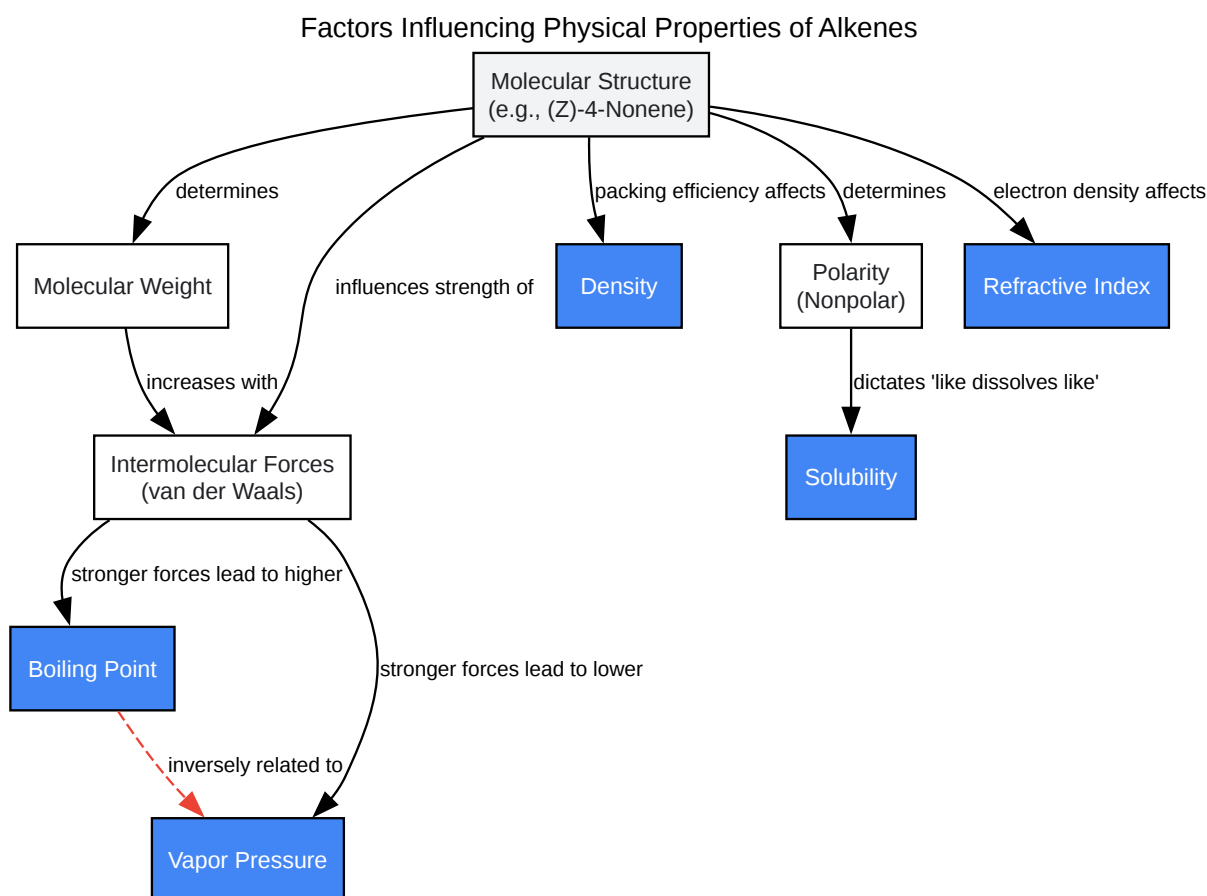
Solubility is the ability of a substance (solute) to dissolve in a solvent.

- Apparatus: Test tubes, vortex mixer (optional).
- Procedure:
 - A small, measured amount of (Z)-4-Nonene (e.g., 0.1 mL) is added to a test tube.
 - A small, measured volume of the solvent (e.g., 2 mL of water or an organic solvent) is added to the same test tube.[9]
 - The mixture is shaken vigorously for 10-20 seconds.[10]

- The mixture is allowed to stand and observed.
- If the liquid forms a single homogeneous phase, it is considered soluble (or miscible). If two distinct layers form, it is insoluble (or immiscible).[10] (Z)-4-Nonene, being nonpolar, is expected to be insoluble in polar solvents like water but soluble in nonpolar organic solvents.[1][5]

Logical Relationships in Physical Properties of Alkenes

The physical properties of an alkene such as (Z)-4-Nonene are not independent but are logically interconnected, stemming from its fundamental molecular structure. The following diagram illustrates these relationships.



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